

Addressing solubility issues with ZLN024 hydrochloride in aqueous solutions

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Compound of Interest

Compound Name: ZLN024 hydrochloride

Cat. No.: B1472915

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ZLN024 Hydrochloride Technical Support Center

Welcome to the technical support center for **ZLN024 hydrochloride**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming challenges related to the solubility of **ZLN024 hydrochloride** in aqueous solutions for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **ZLN024 hydrochloride** and what is its mechanism of action?

A1: **ZLN024 hydrochloride** is an allosteric AMP-activated protein kinase (AMPK) activator.[1]
[2] It works by directly stimulating active AMPK heterotrimers, which is a key regulator of cellular energy homeostasis.[1] This activation stimulates glucose uptake and fatty acid oxidation.[2] **ZLN024 hydrochloride** requires the pre-phosphorylation of Thr-172 on AMPK and also protects it from dephosphorylation.[1][3]

Q2: What are the basic chemical properties of **ZLN024 hydrochloride**?

A2: **ZLN024 hydrochloride** is a white to off-white solid.[3] Its chemical formula is C₁₃H₁₄BrClN₂OS with a molecular weight of 361.69 g/mol .[2]

Q3: What is the general solubility of **ZLN024 hydrochloride**?

A3: **ZLN024 hydrochloride** has low solubility in water (< 0.1 mg/mL) but is soluble in organic solvents such as DMSO and ethanol.[3][4]

Solubility Data Summary

For easy comparison, the following table summarizes the solubility of ZLN024 in various solvents.

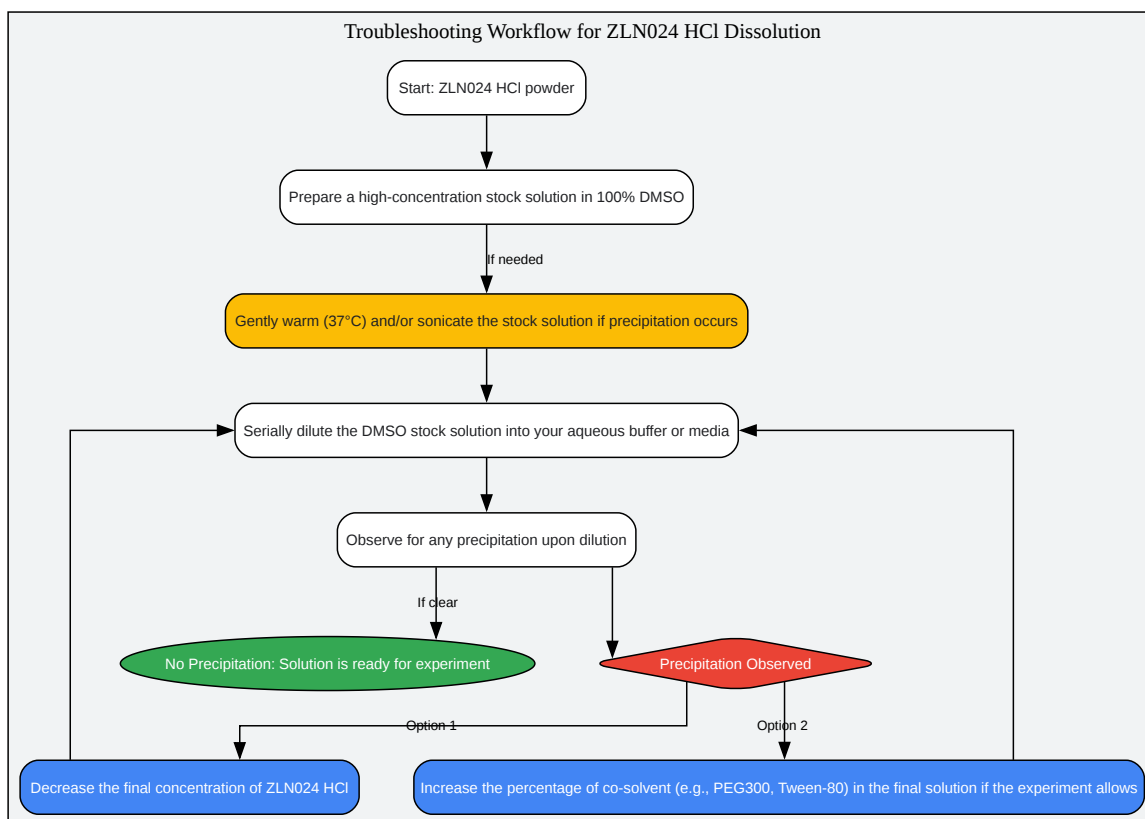
Solvent	Solubility	Source
DMSO	≥ 46 mg/mL (127.18 mM)	MedchemExpress[3]
DMSO	25 mg/mL	Cayman Chemical[4]
Ethanol	5 mg/mL	Cayman Chemical[4]
DMF	30 mg/mL	Cayman Chemical[4]
DMF:PBS (pH 7.2) (1:4)	0.2 mg/mL	Cayman Chemical[4]
Water	< 0.1 mg/mL (insoluble)	MedchemExpress[3]

Note: The use of hygroscopic DMSO can significantly impact the solubility of the product; it is recommended to use newly opened DMSO.[3]

Troubleshooting Guide for Aqueous Solutions

Issue: My **ZLN024 hydrochloride** is not dissolving in my aqueous experimental buffer.

- Root Cause: **ZLN024 hydrochloride** is inherently poorly soluble in aqueous solutions. Direct dissolution in buffers like PBS or cell culture media will likely be unsuccessful.
- Solution Workflow:



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Workflow for dissolving **ZLN024 hydrochloride**.

Issue: I observed precipitation after diluting my DMSO stock solution into cell culture medium.

- **Root Cause:** This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous medium. The final concentration of the organic solvent may not be sufficient to keep the compound in solution.
- **Troubleshooting Steps:**
 - **Reduce Final Concentration:** The simplest approach is to lower the final working concentration of **ZLN024 hydrochloride** in your experiment.
 - **Optimize Dilution Method:** Instead of adding a small volume of stock to a large volume of media, try adding the media to the stock solution gradually while vortexing.
 - **Use a Surfactant:** If your experimental design allows, consider using a small, non-toxic concentration of a surfactant like Tween-80 (e.g., 0.01-0.1%) in your final aqueous solution to improve solubility.
 - **Consider Alternative Solvents for Stock:** While DMSO is common, for some cell types, ethanol might be a less toxic option.^[5] However, the lower solubility in ethanol should be noted.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weigh out 3.62 mg of **ZLN024 hydrochloride** (MW: 361.69 g/mol).
- Add 1 mL of high-purity, anhydrous DMSO.
- Vortex thoroughly to dissolve the compound.
- If necessary, gently warm the solution to 37°C or sonicate in a water bath to aid dissolution.^[3]
- Store the stock solution at -20°C for up to one month or -80°C for up to six months.^[3] Aliquot to avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of a Working Solution for In Vitro Cell Culture

- Thaw a frozen aliquot of the 10 mM **ZLN024 hydrochloride** stock solution in DMSO.
- Determine the final desired concentration for your experiment (e.g., 10 μ M).
- Perform a serial dilution of the stock solution into pre-warmed cell culture medium. For a 10 μ M final concentration from a 10 mM stock, this would be a 1:1000 dilution.
- To minimize precipitation, add the cell culture medium to the required volume of the DMSO stock and mix immediately.
- Ensure the final concentration of DMSO in the cell culture medium is low (typically <0.5%) to avoid solvent toxicity.

Protocol 3: Formulation for In Vivo Studies

For in vivo applications, a more complex vehicle may be required to maintain solubility and bioavailability. The following are examples of formulations that have been used for **ZLN024 hydrochloride**, achieving a concentration of ≥ 2.5 mg/mL.[3]

Formulation A:

Component	Percentage
DMSO	10%
PEG300	40%
Tween-80	5%
Saline	45%

Formulation B:

Component	Percentage
DMSO	10%
SBE- β -CD (20% in Saline)	90%

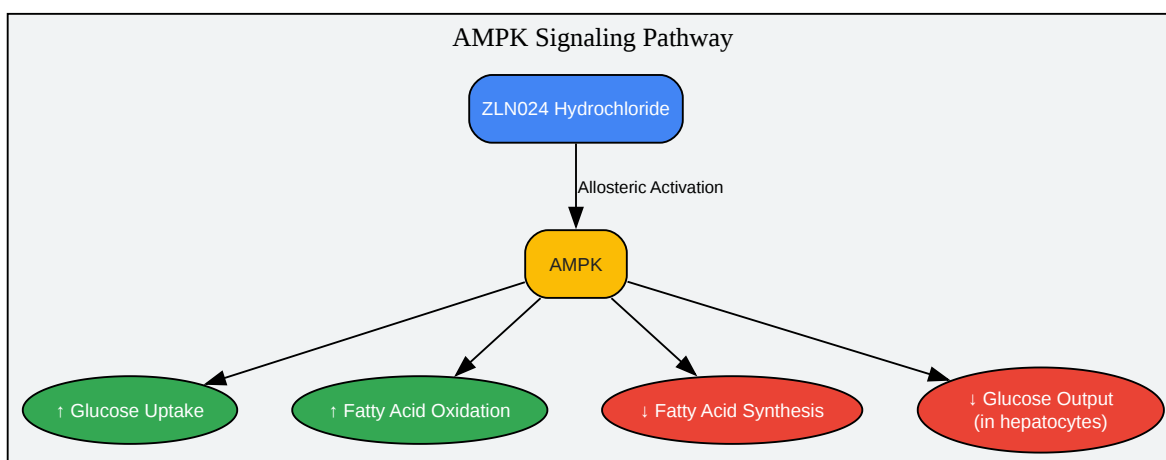
Formulation C:

Component	Percentage
DMSO	10%
Corn Oil	90%

Preparation for Formulations A and B: Add each solvent one by one, ensuring the solution is clear before adding the next component.[3]

ZLN024 Signaling Pathway

ZLN024 hydrochloride is an allosteric activator of the AMP-activated protein kinase (AMPK) signaling pathway. The simplified pathway is illustrated below.



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Simplified AMPK signaling pathway activated by ZLN024.

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